

Spectroscopic data validation for 2-Amino-3-hydroxypropanenitrile

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Compound of Interest

Compound Name: 2-Amino-3-hydroxypropanenitrile

CAS No.: 125310-61-4

Cat. No.: B2468834

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An In-Depth Comparative Guide to the Spectroscopic Validation of **2-Amino-3-hydroxypropanenitrile**

Executive Summary

2-Amino-3-hydroxypropanenitrile (also known as serinenitrile) is a highly polar, low-molecular-weight intermediate critical to both prebiotic chemistry research and the synthesis of unnatural α -amino acids. Due to the inherent instability of its free base form, it is exclusively handled and analyzed as a hydrochloride salt (CAS 1461707-49-2) [1].

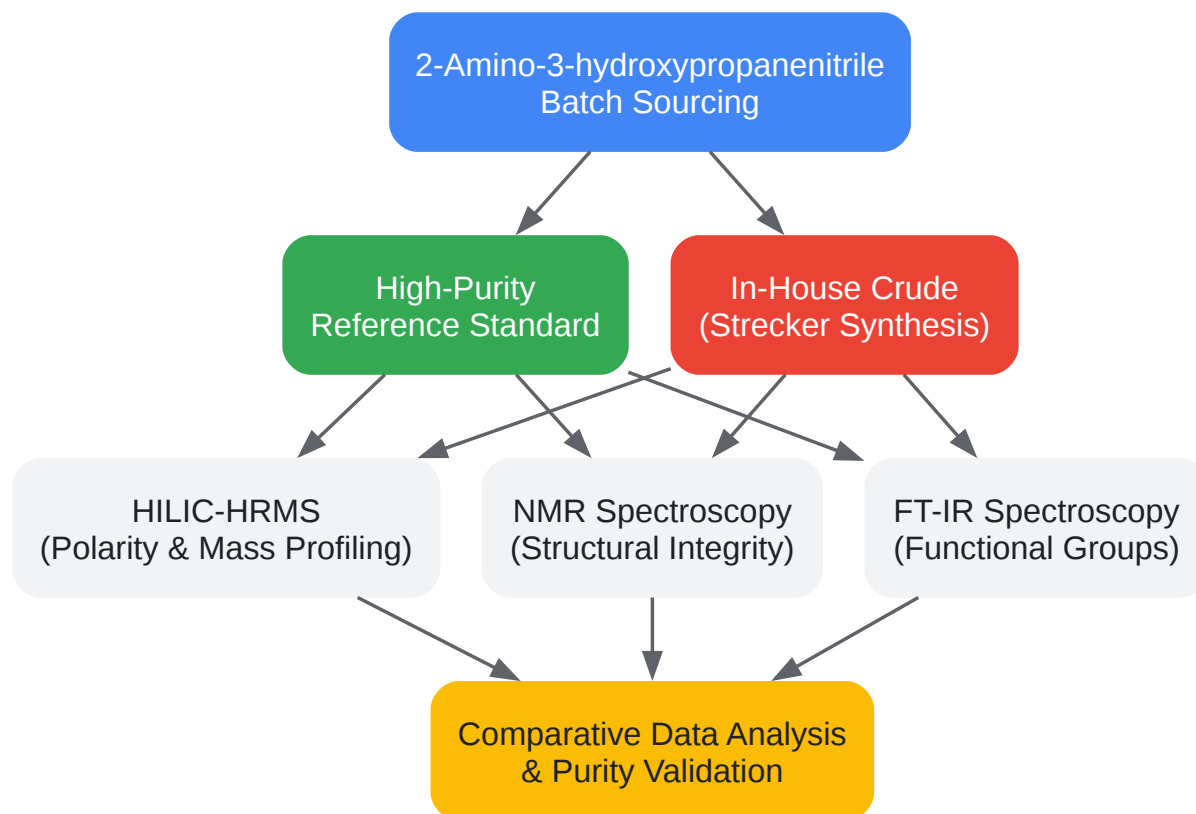
This guide provides a comprehensive framework for analytical scientists and drug development professionals to objectively compare the quality of a High-Purity Commercial Reference Standard against an In-House Synthesized Crude Batch (typically generated via the Strecker synthesis). Because this molecule lacks a UV chromophore and is highly polar, traditional Reversed-Phase LC-UV methods are ineffective. Here, we establish a robust, self-validating multi-modal spectroscopic workflow utilizing HILIC-HRMS, multi-nuclear NMR, and FT-IR to ensure absolute structural integrity and purity.

The Analytical Challenge & Workflow Design

Synthesizing **2-Amino-3-hydroxypropanenitrile** via the Strecker reaction involves condensing glycolaldehyde with ammonia and hydrogen cyanide[2]. While effective, this pathway frequently leaves behind unreacted cyanides, ammonium salts, and polymerized methanimine derivatives [3].

Validating the clearance of these impurities requires a specialized approach:

- High Polarity (XLogP ~ -1.6): The molecule will not retain on standard C18 columns. Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory [4].
- Low Mass (MW 122.55 g/mol as HCl salt): Requires High-Resolution Mass Spectrometry (HRMS) to differentiate the target analyte from low-mass background noise.
- Labile Protons: The hydroxyl (-OH) and amine (-NH₂) groups undergo rapid exchange in protic solvents, dictating specific NMR solvent choices.



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Fig 1. Multi-modal spectroscopic validation workflow for **2-Amino-3-hydroxypropanenitrile**.

Self-Validating Experimental Protocols

To ensure data trustworthiness, every analytical method described below is designed as a self-validating system, incorporating internal controls to rule out false positives or systemic artifacts.

Protocol 1: HILIC-HRMS (High-Resolution Mass Spectrometry)

Causality: A zwitterionic HILIC stationary phase is utilized because the highly polar nature of the analyte prevents retention on reversed-phase media. A low-pH mobile phase (pH 3.0) is deliberately chosen to ensure the primary amine remains fully protonated, maximizing electrostatic interaction with the stationary phase [4]. **Validation Mechanism:** A solvent blank is injected immediately prior to the sample to prove zero column carryover. An isotopically labeled internal standard (e.g., ^{13}C , ^{15}N -Serine) is spiked into the sample to validate ionization efficiency and rule out ion suppression from crude matrix effects.

Step-by-Step Methodology:

- **Sample Preparation:** Dissolve 1 mg of the analyte in 1 mL of 50:50 Acetonitrile:Water. Dilute to a final concentration of 1 $\mu\text{g/mL}$ using 90:10 Acetonitrile:Water (matching the initial gradient conditions to prevent peak distortion).
- **System Setup:** Equilibrate a ZIC-HILIC column (2.1 x 100 mm, 3.5 μm) at 35°C on an LC-QTOF system.
- **Mobile Phase:** Solvent A: 20 mM Ammonium Formate in Water (pH adjusted to 3.0 with formic acid). Solvent B: 0.1% Formic Acid in Acetonitrile.
- **Gradient:** Initiate at 90% B, hold for 2 min. Ramp linearly to 50% B over 10 min. Return to 90% B and re-equilibrate for 5 min.
- **Detection:** Operate in Positive Electrospray Ionization (+ESI) mode. Extract the exact mass for the protonated free base $[\text{M}+\text{H}]^+$ at m/z 87.0553.

Protocol 2: ^1H and ^{13}C NMR Spectroscopy

Causality: While Deuterium Oxide (D_2O) is a common solvent for water-soluble salts, it causes rapid deuterium exchange with the $-\text{OH}$ and $-\text{NH}$ protons, rendering them invisible in the ^1H spectrum. To observe the entire molecular structure, strictly anhydrous $\text{DMSO-}d_6$ must be used. **Validation Mechanism:** Tetramethylsilane (TMS) is included at 0.03% v/v as an internal chemical shift reference (0.00 ppm). The absolute absence of a broad water peak at ~ 3.33 ppm validates that the sample and solvent were handled in a perfectly anhydrous environment, ensuring no masking of the aliphatic signals.

Step-by-Step Methodology:

- **Sample Preparation:** Inside a nitrogen-purged glovebox (to prevent hygroscopic moisture absorption), weigh 15 mg of the hydrochloride salt.
- **Solvent Addition:** Dissolve the solid in 0.6 mL of anhydrous $\text{DMSO-}d_6$ containing TMS. Transfer to a 5 mm NMR tube and cap tightly.
- **Acquisition:** Acquire the ^1H spectrum at 600 MHz (16 scans, 10-second relaxation delay, 30° pulse angle). Acquire the ^{13}C spectrum at 150 MHz (1024 scans) to clearly resolve the quaternary nitrile carbon.

Protocol 3: FT-IR Spectroscopy (ATR Mode)

Causality: Mass spectrometry confirms the molecular formula, but FT-IR is uniquely required to unambiguously confirm the presence of the nitrile group ($-\text{C}\equiv\text{N}$), which presents a sharp, highly diagnostic stretching frequency that cannot be easily deduced from MS alone. **Validation Mechanism:** A background scan of the empty diamond crystal is collected immediately prior to the sample to subtract atmospheric CO_2 and water vapor, ensuring that any observed peaks at $\sim 3300\text{ cm}^{-1}$ are genuinely from the sample's $-\text{OH}$ group and not ambient humidity.

Step-by-Step Methodology:

- **System Setup:** Clean the Diamond ATR crystal with isopropanol and allow it to evaporate completely.
- **Background:** Collect a 32-scan background spectrum at 4 cm^{-1} resolution.

- Acquisition: Place 2-3 mg of the solid powder directly onto the crystal. Apply uniform pressure using the ATR anvil. Collect 32 scans from 4000 to 400 cm^{-1} .

Comparative Data Analysis

The following tables summarize the quantitative spectroscopic data, contrasting the expected results of a High-Purity Reference Standard against the typical profile of an In-House Synthesized Crude batch.

Table 1: HILIC-HRMS Profiling

Parameter	High-Purity Reference Standard	In-House Crude (Strecker Synthesis)
Exact Mass $[M+H]^+$	87.0553 m/z (Error < 2 ppm)	87.0553 m/z (Error < 5 ppm)
Chromatographic Purity	> 99.5% (Single sharp peak)	~ 85.0% (Multiple peaks)
Key Impurities Detected	None detected	m/z 114.06 (Polymerized imine derivatives)
Ammonium Adducts	Baseline levels	Highly elevated (residual Strecker reagents)

Table 2: ^1H NMR Chemical Shifts (600 MHz, DMSO- d_6)

Proton Assignment	Expected Shift (Standard)	Crude Batch Observations
-NH 3+(Ammonium)	~8.80 ppm (broad s, 3H)	Broadened/shifted due to pH variations
-OH (Hydroxyl)	~5.50 ppm (t, 1H)	Often masked by residual H ₂ O at 3.33 ppm
-CH (Alpha)	~4.50 ppm (m, 1H)	Present, but overlapping with impurities
-CH ₂ (Beta)	~3.75 ppm (m, 2H)	Present
Extraneous Peaks	None	~9.5 ppm (Unreacted aldehyde protons)

Table 3: FT-IR Key Vibrational Frequencies (ATR)

Functional Group	Expected Frequency (cm ⁻¹)	Signal Characteristics
O-H Stretch	~3300	Broad, strong
N-H Stretch (-NH 3+)	3000 - 2800	Broad, overlapping with C-H stretches
C ≡ N Stretch (Nitrile)	~2250	Sharp, distinct, medium intensity
C-O Stretch	~1050	Strong

Conclusion

The validation of highly polar, low-molecular-weight intermediates like **2-Amino-3-hydroxypropanenitrile** requires a departure from standard pharmaceutical LC-UV workflows. As demonstrated by the comparative data, relying on crude in-house syntheses without rigorous multi-modal purification often results in the carryover of ammonium salts and polymerized imines. Utilizing a High-Purity Commercial Reference Standard, validated through self-correcting HILIC-HRMS, anhydrous DMSO-d₆ NMR, and FT-IR protocols, is essential for ensuring reproducibility in downstream prebiotic research and peptide drug development.

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